

An In-depth Technical Guide on the Potential Biological Activity of 2-Propyloctanal

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Compound of Interest

Compound Name: 2-Propyloctanal

Cat. No.: B15460182

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Disclaimer: There is currently a significant lack of publicly available scientific literature specifically detailing the biological activity of **2-propyloctanal**. This guide, therefore, provides a theoretical framework based on its chemical structure and the known biological activities of structurally similar aliphatic aldehydes. The information presented is intended to guide future research and should not be considered an established toxicological or pharmacological profile.

Introduction to 2-Propyloctanal

2-Propyloctanal is a branched-chain aliphatic aldehyde. Its chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O	PubChem[1]
Molecular Weight	170.29 g/mol	PubChem[1]
IUPAC Name	2-propyloctanal	PubChem[1]
CAS Number	61611-52-7	PubChem[1]

The presence of an aldehyde functional group suggests that **2-propyloctanal** is likely to be a reactive electrophile, capable of interacting with biological molecules.

Potential Biological Activities and Mechanisms of Action

The biological effects of aliphatic aldehydes are largely dictated by their electrophilic nature, which allows them to form covalent adducts with biological nucleophiles such as proteins, DNA, and lipids.^[2]^[3] This reactivity can lead to a range of cellular responses, from signaling to cytotoxicity.

General Biological Activities of Aliphatic Aldehydes

Biological Effect	Description	References
Cytotoxicity	Due to their ability to form adducts with essential biomolecules, aldehydes can disrupt cellular function and lead to cell death. This is a common mechanism of toxicity for many aldehydes.	[2][3]
Inflammation and Immune Response	Some aldehydes can act as signaling molecules that trigger inflammatory pathways. For example, they can activate immune cells and stimulate the release of pro-inflammatory cytokines.	[4]
Oxidative Stress	Aldehydes are both products and mediators of oxidative stress. Their accumulation can lead to cellular damage, and they are often used as biomarkers for oxidative stress.	[2][5]
Cellular Signaling	At low concentrations, certain aldehydes can function as signaling molecules, modulating pathways involved in cell proliferation, differentiation, and apoptosis.	[4]
Antimicrobial Activity	The reactivity of aldehydes can also be harnessed for antimicrobial purposes, as they can damage microbial cells.	[6]

Based on its structure as a saturated alkanal, **2-propyloctanal** can be classified as a "hard" electrophile. This suggests it would preferentially react with "hard" biological nucleophiles, such

as the primary amine groups on lysine residues within proteins.[2][5][7]

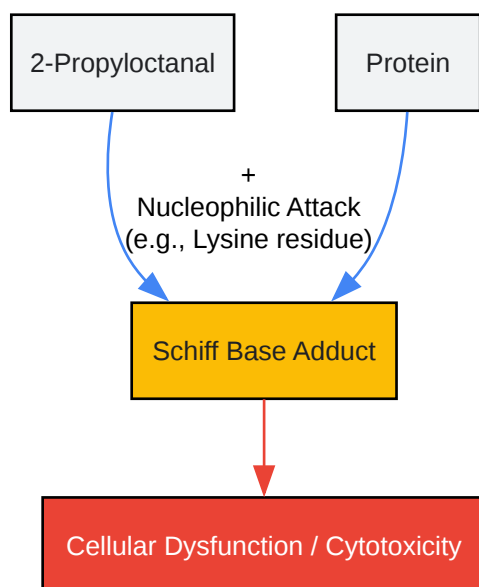


Figure 1: General Mechanism of Aldehyde Reactivity

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Metabolism of Aliphatic Aldehydes

In biological systems, aldehydes are typically detoxified by a superfamily of enzymes called aldehyde dehydrogenases (ALDHs).[8] These enzymes catalyze the oxidation of aldehydes to their corresponding carboxylic acids, which are less reactive and more easily excreted.[8] The efficiency of this metabolic detoxification is a key determinant of an aldehyde's potential toxicity. The role of aldehyde oxidase (AO) in the metabolism of aldehydes is also a consideration in drug development.[9][10]

Potential Applications in Drug Development

While the reactivity of aldehydes is often associated with toxicity, it can also be leveraged for therapeutic benefit. Aldehydes have been explored as active pharmaceutical ingredients, though their development can be challenging.[11][12] The ability of aldehydes to form covalent bonds can be exploited to design targeted inhibitors for specific proteins.

Suggested Experimental Protocols for Investigating Biological Activity

To elucidate the biological activity of **2-propyloctanal**, a systematic series of in vitro and in vivo experiments would be required.

5.1. In Vitro Cytotoxicity Assays

A primary step would be to assess the cytotoxic potential of **2-propyloctanal** across various cell lines.

- **MTT Assay:** This colorimetric assay measures cell metabolic activity as an indicator of cell viability. Cells would be treated with a range of **2-propyloctanal** concentrations to determine the IC50 (half-maximal inhibitory concentration).
- **LDH Assay:** Lactate dehydrogenase (LDH) is released from damaged cells. Measuring LDH in the culture medium provides an indication of cytotoxicity.
- **Live/Dead Staining:** Using fluorescent dyes such as calcein-AM and propidium iodide allows for direct visualization and quantification of viable and non-viable cells.

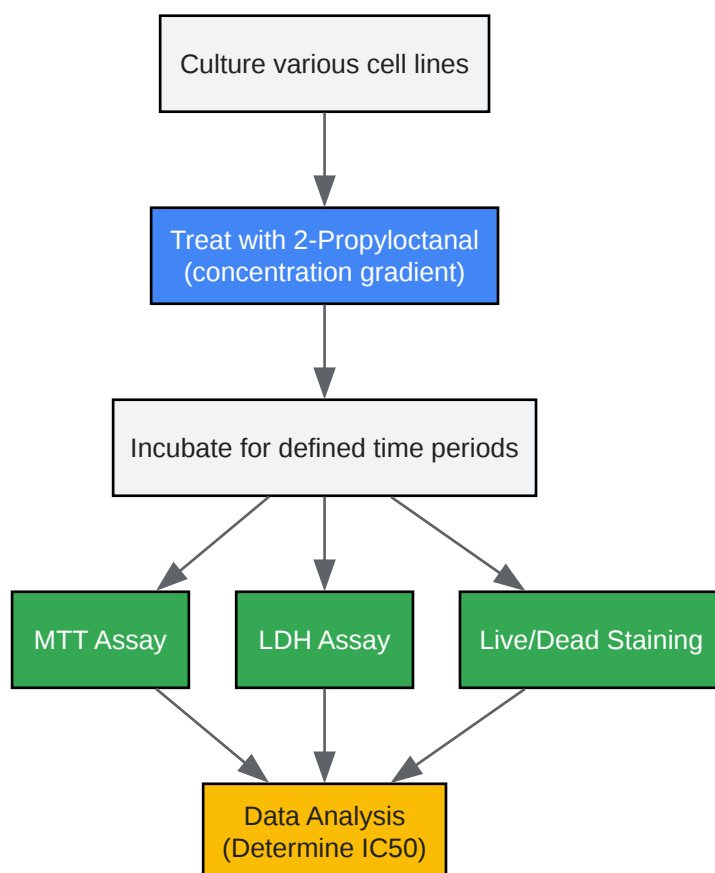


Figure 2: Workflow for In Vitro Cytotoxicity Assessment

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Figure 2: Workflow for In Vitro Cytotoxicity Assessment

5.2. Mechanistic Studies

Should **2-propyloctanal** exhibit significant biological activity, further experiments would be necessary to determine its mechanism of action.

- **Western Blotting:** To investigate effects on specific signaling pathways (e.g., apoptosis, inflammation), the expression levels of key proteins could be measured.
- **Mass Spectrometry:** To identify protein targets, mass spectrometry-based proteomics could be used to detect adducts of **2-propyloctanal** on cellular proteins.
- **Gene Expression Analysis (e.g., qPCR, RNA-seq):** To understand the broader cellular response, changes in gene expression following treatment could be analyzed.

Conclusion and Future Directions

While there is no direct evidence on the biological activity of **2-propyloctanal**, its chemical nature as a saturated aliphatic aldehyde suggests it has the potential to be biologically active. It is likely to exhibit some level of cytotoxicity through the formation of adducts with cellular macromolecules. Future research should focus on empirical testing, starting with basic cytotoxicity and antimicrobial screenings. A deeper understanding of its interaction with biological systems could reveal potential applications or toxicological concerns. The development of chemical probes for aliphatic aldehydes could also aid in visualizing its subcellular localization and concentration in live cells.

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References

- 1. 2-Propyloctanal | C₁₁H₂₂O | CID 14029656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Chemical sensors for imaging total cellular aliphatic aldehydes in live cells - Chemical Science (RSC Publishing) DOI:10.1039/D3SC02025H [pubs.rsc.org]
- 4. Aldehydes: Structure, Effects, and Detection Methods - Creative Proteomics [creative-proteomics.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Lipid-Derived Aldehydes: New Key Mediators of Plant Growth and Stress Responses - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Aldehyde toxicity and metabolism: the role of aldehyde dehydrogenases in detoxification, drug resistance and carcinogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]

- 11. pubs.acs.org [pubs.acs.org]
- 12. Curse or Cure? A Perspective on the Developability of Aldehydes as Active Pharmaceutical Ingredients - PubMed [pubmed.ncbi.nlm.nih.gov]
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